

Glucocheirolin: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Glucocheirolin*

CAS No.: 15592-36-6

Cat. No.: B091262

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An In-depth Overview of the Glucosinolate **Glucocheirolin**, its Physicochemical Properties, Biological Activity, and Mechanisms of Action.

Introduction

Glucocheirolin is a naturally occurring glucosinolate found in a variety of cruciferous vegetables, including those from the Brassicaceae family. Like other glucosinolates, **Glucocheirolin** itself has limited biological activity. However, upon enzymatic hydrolysis by myrosinase, an enzyme released upon plant tissue damage, it is converted into the isothiocyanate cheirolin (3-methylsulfonylpropyl isothiocyanate). This bioactive compound is the focus of significant research due to its potential chemopreventive and therapeutic properties. This technical guide provides a comprehensive overview of **Glucocheirolin**, its bioactive derivative cheirolin, their mechanisms of action, and relevant experimental protocols for researchers and drug development professionals.

Physicochemical Data

The following table summarizes the key quantitative data for **Glucocheirolin** and its commonly available potassium salt.

Property	Glucocheirolin	Glucocheirolin Potassium Salt
CAS Number	554-86-9[1]	15592-36-6[2][3][4]
Molecular Formula	C ₁₁ H ₂₁ NO ₁₁ S ₃ [5]	C ₁₁ H ₂₀ KNO ₁₁ S ₃
Molecular Weight	439.5 g/mol	477.57 g/mol

Biological Activity and Mechanism of Action

The primary biological activity associated with **Glucocheirolin** stems from its hydrolysis product, cheirolin. Research has indicated that cheirolin exhibits significant biological effects, particularly in the realms of antioxidant response and cancer chemoprevention.

Antioxidant Response Activation

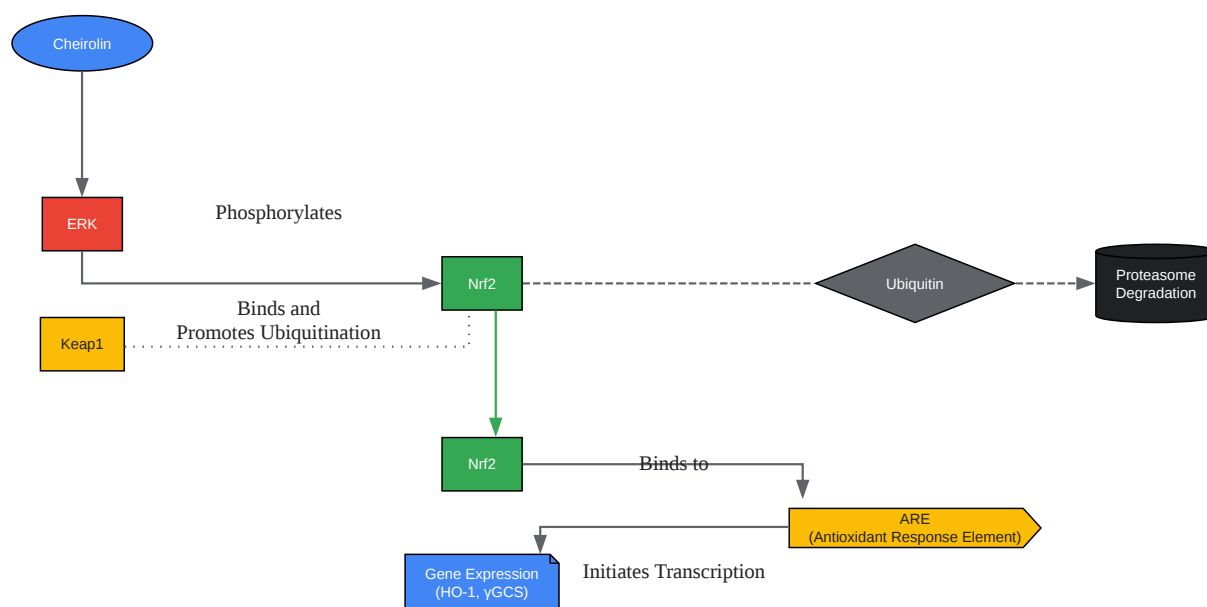
Cheirolin has been identified as a potent inducer of the Nrf2 (Nuclear factor erythroid 2-related factor 2)-dependent antioxidant pathway. This pathway is a critical cellular defense mechanism against oxidative stress. Studies have shown that cheirolin, along with other structurally related isothiocyanates like iberiverin and iberin, can significantly induce the nuclear translocation of Nrf2. This translocation leads to the increased expression of downstream antioxidant and detoxifying enzymes, such as heme oxygenase 1 (HO-1) and γ-glutamylcysteine synthetase (γGCS). The induction of the Nrf2 pathway by cheirolin is suggested to occur via an extracellular signal-regulated kinase (ERK)-dependent signaling pathway.

Antiproliferative and Anticancer Effects

Isothiocyanates, the breakdown products of glucosinolates, are well-documented for their cancer-preventive activities. These compounds can inhibit the proliferation of tumor cells both in laboratory settings and in living organisms by triggering apoptosis (programmed cell death) and causing cell cycle arrest. The antiproliferative activity of the isothiocyanate derived from **Glucocheirolin** has been demonstrated in human erythroleukemic K562 cells. These findings suggest that **Glucocheirolin**, through its conversion to cheirolin, may serve as a valuable compound in the development of novel cancer prevention and treatment strategies.

Signaling Pathway

The activation of the Nrf2-mediated antioxidant response by cheirolin is a key mechanism of its biological activity. The following diagram illustrates the proposed signaling pathway.



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Cheirolin-induced Nrf2 Signaling Pathway

Experimental Protocols

Extraction and Analysis of Glucocheirolin from Plant Material

This protocol outlines a general method for the extraction and analysis of **Glucocheirolin** from plant tissues using High-Performance Liquid Chromatography (HPLC).

Methodology:

- Sample Preparation: Freeze-dry fresh plant material and grind it into a fine powder.
- Extraction:
 - Accurately weigh approximately 100 mg of the powdered plant material into a centrifuge tube.
 - Add 1 mL of 70% methanol and vortex thoroughly.
 - Incubate the mixture at 70°C for 15 minutes to inactivate myrosinase.
 - Centrifuge at 13,000 rpm for 10 minutes.
 - Collect the supernatant. Repeat the extraction process on the pellet with another 1 mL of 70% methanol.
 - Pool the supernatants.
- Purification (Optional but Recommended):
 - The crude extract can be purified using solid-phase extraction (SPE) with a C18 cartridge to remove interfering compounds.
- HPLC Analysis:
 - Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 µm).
 - Mobile Phase: A gradient of water (A) and acetonitrile (B). A typical gradient might be: 0-20 min, 5-30% B; 20-25 min, 30-100% B; 25-30 min, 100% B; 30-35 min, 100-5% B.
 - Flow Rate: 1.0 mL/min.
 - Detection: UV detector at 229 nm.

- Quantification: Use a certified reference standard of **Glucocheirolin** potassium salt to create a calibration curve for accurate quantification.

In Vitro Cytotoxicity Assay of Cheirolin

This protocol describes a general method to assess the cytotoxic effects of cheirolin on a cancer cell line using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.

Methodology:

- Cell Culture:
 - Culture a relevant human cancer cell line (e.g., K562, HeLa, MCF-7) in the appropriate complete growth medium in a humidified incubator at 37°C with 5% CO₂.
- Cell Seeding:
 - Seed the cells into a 96-well plate at a density of 5,000-10,000 cells per well in 100 µL of medium.
 - Incubate for 24 hours to allow for cell attachment.
- Treatment:
 - Prepare a stock solution of cheirolin in a suitable solvent (e.g., DMSO).
 - Perform serial dilutions of the cheirolin stock solution in the cell culture medium to achieve the desired final concentrations. The final solvent concentration should be kept below 0.5% to avoid solvent-induced toxicity.
 - Remove the medium from the wells and add 100 µL of the medium containing the different concentrations of cheirolin. Include a vehicle control (medium with solvent) and a blank control (medium only).
 - Incubate the plate for 24, 48, or 72 hours.
- MTT Assay:

- Add 10 μ L of MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours at 37°C.
- Carefully remove the medium and add 100 μ L of DMSO to each well to dissolve the formazan crystals.
- Shake the plate for 15 minutes to ensure complete dissolution.
- Data Analysis:
 - Measure the absorbance at 570 nm using a microplate reader.
 - Calculate the percentage of cell viability for each concentration relative to the vehicle control.
 - Determine the IC₅₀ value (the concentration of cheirolin that inhibits 50% of cell growth) by plotting a dose-response curve.

Conclusion

Glucocheirolin, through its bioactive hydrolysis product cheirolin, presents a promising avenue for research in chemoprevention and antioxidant therapies. The ability of cheirolin to activate the Nrf2 signaling pathway highlights a clear mechanism for its protective effects. The experimental protocols provided in this guide offer a foundation for researchers to further investigate the therapeutic potential of this natural compound. Further in-depth studies are warranted to fully elucidate the specific molecular targets of cheirolin and to evaluate its efficacy and safety in preclinical and clinical settings.

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